

# veratric acid cell viability toxicity threshold

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## Compound Focus: Veratric Acid

CAS No.: 93-07-2

Cat. No.: S583083

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## Veratric Acid Cell Viability & Toxicity Data

The table below summarizes key experimental findings on the effects of **veratric acid** on various cell lines.

Cell Line / Model	Experimental Context	VA Concentration	Effect on Viability / Toxicity	Citation
Human Keratinocytes (HaCaT)	UVB-induced damage	10 - 100 µg/mL	<b>Protective:</b> Attenuated UVB-mediated cell death in a concentration-dependent manner. No toxicity alone.	[1]
Mouse Macrophages (RAW264.7)	LPS-induced inflammation	100 - 200 µM (approx. 18.2 - 36.4 µg/mL)	<b>Non-Toxic / Inhibitory:</b> Inhibited iNOS and NO production without reported cytotoxicity at these doses.	[2] [3]
Chicken Hepatocytes (LMH)	Fatty acid-induced steatosis	1 µM (approx. 0.18 µg/mL)	<b>Beneficial:</b> Reduced triglyceride and total cholesterol levels.	[4]
Renal Cell Carcinoma (786-O)	Cancer cell proliferation	N/A (IC50 measured)	<b>Toxic:</b> Showed a cytotoxic effect with a measured IC50 value.	[5]

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<i>In Vivo</i> (Mouse)	Acute toxicity (single dose)	>800 mg/kg (Intraperitoneal)	<b>Low Acute Toxicity:</b> LD50 reported as >800 mg/kg in mice.	[2]

## Detailed Experimental Protocols

For researchers looking to replicate or understand these studies, here are the core methodologies for key experiments.

### Cell Viability Assay in HaCaT Keratinocytes [1]

This protocol evaluates the protective effect of VA against UVB-induced phototoxicity.

- **Cell Line:** Spontaneously immortalized human keratinocyte (HaCaT) cells.
- **Culture Conditions:** Grown in standard conditions (e.g., DMEM with 10% FBS, 37°C, 5% CO<sub>2</sub>).
- **UVB Irradiation:** Cells are exposed to UVB radiation at a dose of 20 mJ/cm<sup>2</sup>.
- **VA Treatment:** After UVB exposure, cells are treated with a range of VA concentrations (e.g., 10-100 µg/mL) for 12 hours.
- **Viability Measurement:** Cell viability is assessed using the MTT assay. The absorbance of the formed formazan crystals is measured, with higher values indicating greater viability.

### Anti-inflammatory Assay in RAW264.7 Macrophages [2] [3]

This protocol assesses VA's ability to inhibit nitric oxide (NO) production, a key inflammatory mediator.

- **Cell Line:** Mouse macrophage (RAW264.7) cells.
- **Inflammation Induction:** Cells are stimulated with bacterial Lipopolysaccharide (LPS), typically at 1 µg/mL.
- **VA Treatment:** Cells are co-treated or pre-treated with VA (e.g., 100-200 µM) for a duration such as 24 hours.
- **NO Measurement:** The accumulation of nitrite, a stable product of NO, is measured in the culture supernatant using Griess reagent. A standard curve of sodium nitrite is used for quantification.

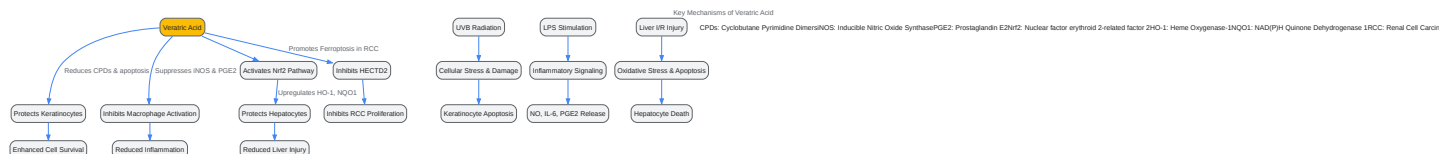
- **Cytotoxicity Check:** To ensure that reduced NO is not due to cell death, a parallel MTT or LDH assay is often performed.

## Troubleshooting Common Experimental Issues

- **Issue: No Observed Effect of VA**
  - **Potential Cause:** Low concentration or short exposure time.
  - **Solution:** Perform a dose-response curve (e.g., 1-200  $\mu\text{M}$ ) and a time-course experiment to establish optimal conditions for your specific cell type.
- **Issue: High Cytotoxicity in Control Cells**
  - **Potential Cause:** The solvent used to dissolve VA (e.g., DMSO) is toxic.
  - **Solution:** Ensure the final concentration of the solvent (e.g., DMSO < 0.1%) is non-toxic to the cells. Always include a vehicle control group.
- **Issue: Inconsistent Results in Replication**
  - **Potential Cause:** Variability in the potency of the inflammatory inducer (e.g., LPS) or UVB light source calibration.
  - **Solution:** Use fresh, aliquoted stocks of inducers and calibrate irradiation equipment regularly. Include a positive control (e.g., a known inhibitor) in each experiment.

## Mechanisms of Action & Signaling Pathways

**Veratric acid's** diverse effects are mediated through multiple signaling pathways. The following diagram summarizes its key mechanisms.



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## Key Takeaways for Researchers

- **Context is Crucial:** VA is not universally cytotoxic. It can be protective in normal cells under stress (e.g., UVB, oxidative stress) but shows toxicity in certain cancer cells.
- **Start with These Ranges:** For initial experiments, a concentration range of **10-100 µg/mL (~55-550 µM)** is a reasonable starting point for many in vitro models.
- **Confirm Purity and Solubility:** Always use a high-purity compound and ensure it is properly dissolved in a suitable, non-toxic vehicle.
- **Cell-Type Specificity is Critical:** The most relevant data will come from studies using your cell type of interest or a closely related model.

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## References

1. Antagonist Effects of Veratric Acid against UVB-Induced Cell ... [pmc.ncbi.nlm.nih.gov]
2. | CAS#:93-07-2 | Chemsrvc Veratric acid [chemsrc.com]
3. inhibits iNOS expression through the regulation of... Veratric acid [spandidos-publications.com]
4. Dietary supplement of veratric acid alleviates liver steatosis ... [sciencedirect.com]
5. HECTD2 as a target for veratric acid in the regulation ... [link.springer.com]

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